

# Personal protective equipment for handling Elacestrant-d4

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## Compound of Interest

Compound Name: Elacestrant-d4

Cat. No.: B12375297

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## Essential Safety and Handling Guide for Elacestrant-d4

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Elacestrant-d4**. The following procedures and recommendations are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

## Physical and Chemical Properties

While a comprehensive Safety Data Sheet (SDS) for **Elacestrant-d4** is not publicly available, the following information has been compiled from available resources. The properties of Elacestrant hydrochloride are used as a close surrogate due to the expected similarity in chemical behavior.

Property	Value
Chemical Name	(6R)-6-(2-(N-(4-(2-(ethylamino)ethyl)benzyl)-N-ethylamino)-4-methoxyphenyl)-5,6,7,8-tetrahydronaphthalen-2-ol dihydrochloride (for non-deuterated form)[1]
Synonyms	RAD1901-d4[2]
Molecular Formula	C30H34D4N2O2 (This is an estimated formula for the deuterated form, the exact formula for the dihydrochloride salt may vary)
Appearance	A solid, powder form is inferred from handling instructions.
Storage Temperature	Recommended storage at 4°C for sealed containers. If in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[3] Can be shipped at room temperature for less than two weeks.[3]
Solubility	Soluble in solvents such as DMSO and can be prepared in various oral formulations including PEG400 and Carboxymethyl cellulose.[4]

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Elacestrant-d4**, the following personal protective equipment is mandatory.

PPE Category	Specific Recommendations
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. <a href="#">[1]</a>
Skin Protection	Wear impervious, fire/flame-resistant clothing. Handle with gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. <a href="#">[1]</a>
Respiratory Protection	Use in a well-ventilated area, preferably in a laboratory fume hood. <a href="#">[1]</a> If a respirator is the sole means of protection, a full-face supplied-air respirator is required. <a href="#">[1]</a>

## Operational Plan: Step-by-Step Handling Protocol

### 1. Preparation and Engineering Controls:

- Ensure a safety shower and eye wash station are readily accessible.[\[3\]](#)
- Work within a properly functioning laboratory fume hood or other local exhaust ventilation system.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)

### 2. Handling the Compound:

- Avoid inhalation, and contact with skin and eyes.[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

### 3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and rinse skin thoroughly with soap and water. Seek medical attention if irritation persists.[\[1\]](#)
- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

## Spill and Disposal Plan

### 1. Spill Containment and Cleanup:

- Evacuate personnel from the immediate area.
- Wear full personal protective equipment, including respiratory protection.[\[3\]](#)
- Prevent further leakage or spillage if it is safe to do so.
- For solid spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[\[1\]](#)
- For solutions, absorb with an inert material (e.g., diatomite, universal binders) and place in a sealed container for disposal.[\[3\]](#)
- Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[\[3\]](#)

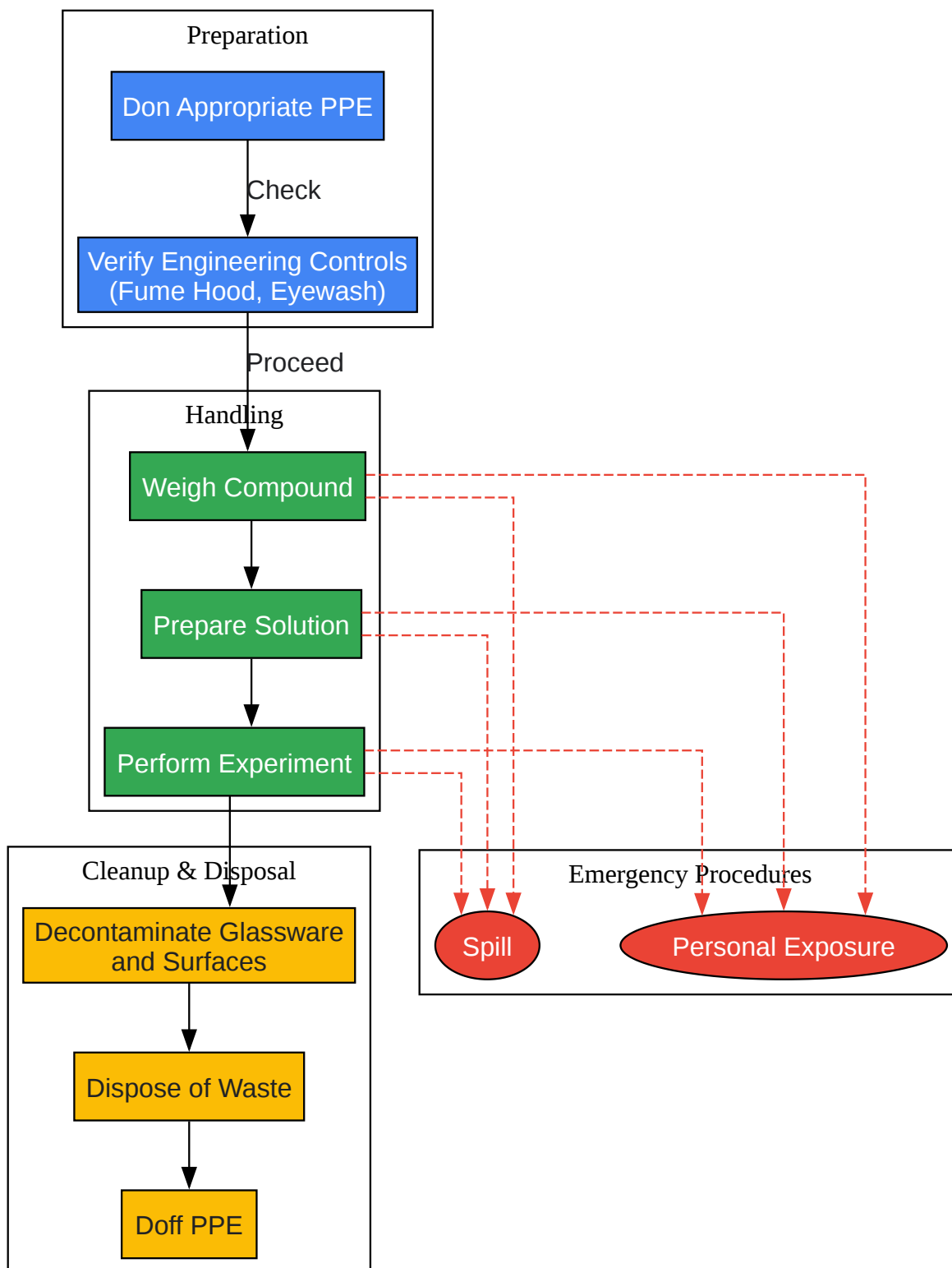
### 2. Waste Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.
- Excess and expired materials should be offered to a licensed hazardous material disposal company.[\[1\]](#)

- Contaminated packaging should be disposed of in the same manner as the product itself.[\[1\]](#)

## Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **Elacestrant-d4**, incorporating essential safety checkpoints.



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Caption: Workflow for the safe handling of **Elacestrant-d4** in a laboratory setting.

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## References

- 1. cleanchemlab.com [cleanchemlab.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Elacestrant-d4 | Isotope-Labeled Compounds | | Invivochem [invivochem.com]
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